

2-Amino-5-methoxy-1-methylbenzimidazole CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Amino-5-methoxy-1-methylbenzimidazole

Cat. No.: B167511

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An In-Depth Technical Guide to 2-Amino-5-methoxy-1-methylbenzimidazole

Abstract: This technical guide provides a comprehensive overview of **2-Amino-5-methoxy-1-methylbenzimidazole**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. We will delve into its core identification, molecular structure, physicochemical properties, plausible synthetic routes, and its role as a key structural motif in pharmacologically active agents. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis, offering field-proven insights and detailed methodologies.

Compound Identification and Molecular Structure

2-Amino-5-methoxy-1-methylbenzimidazole is a substituted benzimidazole, a class of compounds recognized for its prevalence in biologically active molecules.^{[1][2][3]} The unique arrangement of its functional groups—an amine at the 2-position, a methoxy group at the 5-position, and a methyl group on one of the imidazole nitrogens—dictates its chemical reactivity and potential biological interactions.

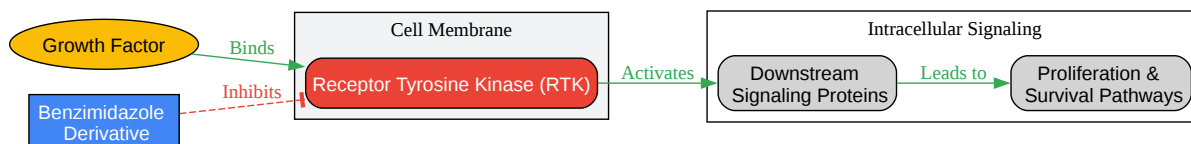
Core Identification

Precise identification is critical for regulatory compliance, procurement, and scientific communication. The key identifiers for this compound are summarized below.

Identifier	Value	Source(s)
CAS Number	1805-02-3	[4][5]
Molecular Formula	C ₉ H ₁₁ N ₃ O	[4]
Molecular Weight	177.20 g/mol	[4]
Synonyms	5-methoxy-1-methyl-benzimidazol-2-amine	[4]

Molecular Structure

The structural formula provides a clear representation of the atomic arrangement and bonding.



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